

# 4-(4-Bromophenyl)cyclohexanone molecular weight and formula

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## Compound of Interest

Compound Name: 4-(4-Bromophenyl)cyclohexanone

CAS No.: 84892-43-3

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An In-Depth Technical Guide to **4-(4-Bromophenyl)cyclohexanone**: Synthesis, Analysis, and Applications in Drug Development

## Authored by: Gemini, Senior Application Scientist

**Abstract:** **4-(4-Bromophenyl)cyclohexanone** is a pivotal intermediate in synthetic organic chemistry, particularly valued for its bifunctional nature, incorporating both a reactive ketone and a versatile aryl bromide. This guide provides an in-depth exploration of its core physicochemical properties, detailed protocols for its synthesis and purification, comprehensive analytical methodologies for characterization, and a discussion of its strategic application in medicinal chemistry, notably as a precursor in the development of novel therapeutics. This document is intended for researchers, chemists, and professionals in the field of drug discovery and development, offering both theoretical grounding and practical, field-proven insights.

## Core Molecular Attributes

**4-(4-Bromophenyl)cyclohexanone** is a solid, crystalline compound whose utility is derived from its distinct structural features: a cyclohexanone ring providing a scaffold for stereospecific

modifications and a bromophenyl group that serves as a handle for carbon-carbon bond-forming reactions.

## Physicochemical Data Summary

The fundamental properties of **4-(4-Bromophenyl)cyclohexanone** are summarized below. These values are critical for its handling, reaction setup, and analytical characterization.

| Property                  | Value                                 | Source(s) |
|---------------------------|---------------------------------------|-----------|
| Molecular Formula         | C <sub>12</sub> H <sub>13</sub> BrO   | [1][2]    |
| Molecular Weight          | 253.13 g/mol                          | [1][2]    |
| CAS Number                | 84892-43-3                            | [1]       |
| Appearance                | Solid / Light yellow powder           | [1][3]    |
| Melting Point             | 60 °C                                 | [4]       |
| Boiling Point (Predicted) | 340.3 ± 42.0 °C                       | [4]       |
| SMILES                    | <chem>O=C1CCC(CC1)c2ccc(Br)cc2</chem> | [5]       |
| InChI Key                 | BYVCFGNCJKEOOF-UHFFFAOYSA-N           | [1]       |

## Synthesis and Purification

The synthesis of **4-(4-Bromophenyl)cyclohexanone** is most efficiently achieved via a 1,4-conjugate addition of an organometallic reagent to a cyclohexenone precursor. This method offers high regioselectivity and yield.

### Recommended Synthetic Protocol: Copper-Catalyzed 1,4-Conjugate Addition

This protocol details the synthesis from 2-cyclohexen-1-one and a Grignard reagent derived from 1,4-dibromobenzene. The use of a copper(I) salt is crucial; Grignard reagents alone tend to favor 1,2-addition to the carbonyl group, whereas organocuprates, formed in situ, selectively perform 1,4-addition.[6][7]

## Reaction Scheme:

### Step-by-Step Methodology:

- Grignard Reagent Formation:
  - To a flame-dried 250 mL three-necked flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add magnesium turnings (1.5 g, 62 mmol).
  - Add 50 mL of anhydrous diethyl ether.
  - In a separate flask, dissolve 1,4-dibromobenzene (11.8 g, 50 mmol) in 100 mL of anhydrous diethyl ether.
  - Add a small portion (~10 mL) of the 1,4-dibromobenzene solution to the magnesium suspension. If the reaction does not initiate (indicated by cloudiness and gentle refluxing), add a small crystal of iodine.
  - Once initiated, add the remaining 1,4-dibromobenzene solution dropwise to maintain a gentle reflux.
  - After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of 4-bromophenylmagnesium bromide.
- Conjugate Addition:
  - In a separate 500 mL flask under nitrogen, suspend copper(I) iodide (0.95 g, 5 mmol) in 50 mL of anhydrous diethyl ether and cool the mixture to 0 °C in an ice bath.
  - Slowly add the prepared Grignard reagent to the CuI suspension via cannula. The solution will typically turn dark.
  - Stir the resulting organocuprate mixture at 0 °C for 20 minutes.
  - Add a solution of 2-cyclohexen-1-one (4.3 g, 45 mmol) in 20 mL of anhydrous diethyl ether dropwise to the cold organocuprate solution.

- Allow the reaction to stir at 0 °C for 1 hour, then warm to room temperature and stir for an additional 2 hours.
- Work-up and Isolation:
  - Carefully quench the reaction by slowly pouring it into 200 mL of a cold, saturated aqueous ammonium chloride solution.
  - Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether (2 x 100 mL).
  - Combine the organic layers and wash with saturated aqueous sodium chloride (brine, 1 x 100 mL).
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.

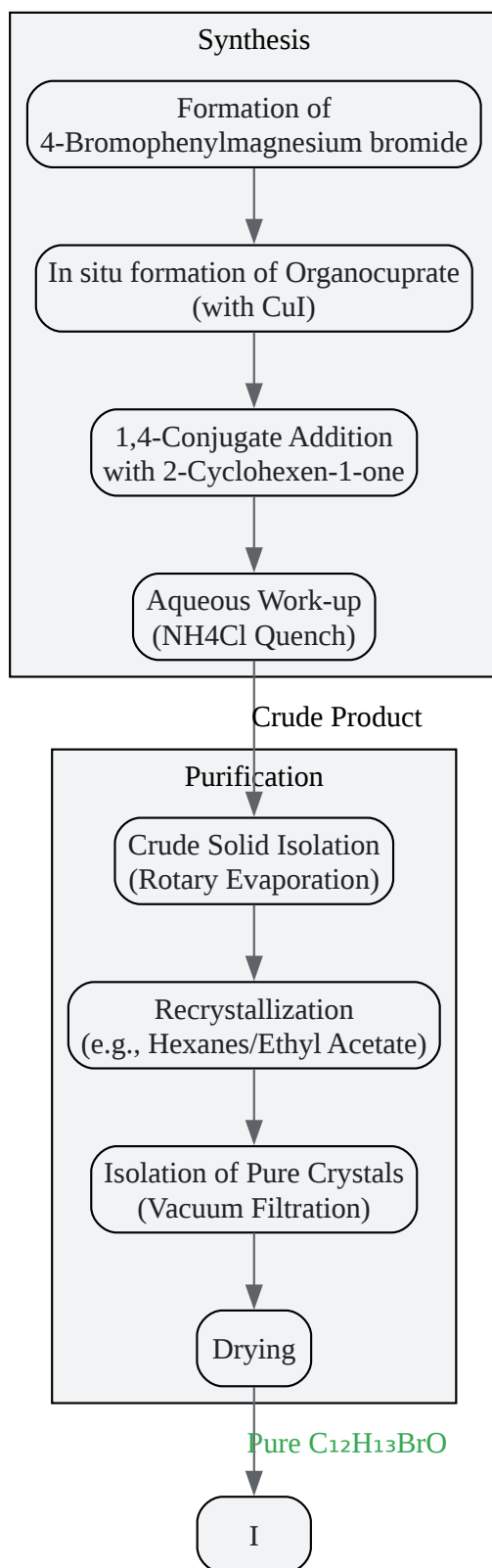
## Purification Protocol: Recrystallization

The crude product, typically an off-white or pale yellow solid, can be effectively purified by recrystallization to yield a crystalline solid.

- Solvent System Selection: A mixed solvent system of a non-polar and a moderately polar solvent is often effective. A mixture of hexanes and ethyl acetate is a good starting point. Acetone can also be used.[8] The goal is to find a system where the compound is soluble in the hot solvent but sparingly soluble at room temperature.[9]
- Procedure:
  - Dissolve the crude solid in a minimal amount of hot ethyl acetate.
  - Slowly add hot hexanes until the solution becomes faintly turbid (cloudy).
  - Add a few drops of hot ethyl acetate to redissolve the solid and obtain a clear solution.
  - Allow the flask to cool slowly to room temperature. Crystal formation should be observed.

- Once at room temperature, place the flask in an ice bath for 30 minutes to maximize crystal precipitation.
- Collect the crystals by vacuum filtration, washing them with a small amount of cold hexanes.
- Dry the purified crystals under vacuum to a constant weight.

Workflow for Synthesis and Purification



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Figure 1: Overall workflow from starting materials to purified **4-(4-Bromophenyl)cyclohexanone**.

## Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of the synthesized compound. This section outlines standard spectroscopic and chromatographic methods.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for unambiguous structure elucidation. The predicted spectra for **4-(4-Bromophenyl)cyclohexanone** in CDCl<sub>3</sub> are detailed below.

Predicted <sup>1</sup>H and <sup>13</sup>C NMR Chemical Shifts:

| Atom Position(s)         | Predicted <sup>1</sup> H Shift (δ, ppm) | Multiplicity  | Integration | Predicted <sup>13</sup> C Shift (δ, ppm) |
|--------------------------|-----------------------------------------|---------------|-------------|------------------------------------------|
| C=O (C1)                 | -                                       | -             | -           | ~210                                     |
| CH <sub>2</sub> (C2, C6) | ~2.3 - 2.6                              | m             | 4H          | ~41                                      |
| CH <sub>2</sub> (C3, C5) | ~1.9 - 2.2                              | m             | 4H          | ~34                                      |
| CH (C4)                  | ~2.9 - 3.2                              | tt            | 1H          | ~44                                      |
| C-ipso (C1')             | -                                       | -             | -           | ~144                                     |
| CH-ortho (C2', C6')      | ~7.15                                   | d, J ≈ 8.5 Hz | 2H          | ~129                                     |
| CH-meta (C3', C5')       | ~7.45                                   | d, J ≈ 8.5 Hz | 2H          | ~132                                     |
| C-para (C4')             | -                                       | -             | -           | ~121                                     |

Note: These are predicted values based on standard chemical shift tables and data for similar structures. Actual values may vary slightly.[\[10\]](#)[\[11\]](#)

Interpretation Rationale:

- $^1\text{H}$  NMR: The aromatic region is expected to show two distinct doublets, characteristic of a 1,4-disubstituted benzene ring. The protons ortho to the bromine (C3'/C5') will be downfield due to bromine's deshielding effect. The methine proton at C4, being benzylic, will be the most downfield of the aliphatic signals. The methylene protons adjacent to the carbonyl (C2/C6) will be deshielded relative to the other methylene protons (C3/C5).
- $^{13}\text{C}$  NMR: The carbonyl carbon (C1) will appear significantly downfield (~210 ppm). The carbon bearing the bromine (C4') will be shifted upfield due to the "heavy atom effect". The remaining aromatic and aliphatic carbons will appear in their expected regions.

## Chromatographic and Mass Spectrometric Analysis

High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method is suitable for purity analysis.

- Protocol:
  - Column: C18 stationary phase (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$  particle size).[\[2\]](#)[\[5\]](#)
  - Mobile Phase: A gradient of acetonitrile and water (both may contain 0.1% formic acid for better peak shape).
  - Gradient: Start at 50% acetonitrile, ramp to 95% over 10 minutes, hold for 2 minutes.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV at 254 nm.
  - Expected Retention Time: The compound is moderately non-polar and should elute with a reasonable retention time under these conditions.

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS provides information on both purity and molecular weight, along with structural data from fragmentation.

- Protocol:
  - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm).[\[12\]](#)

- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Oven Program: Start at 150 °C, ramp at 15 °C/min to 280 °C, and hold for 5 minutes.
- Ionization: Electron Ionization (EI) at 70 eV.
- Expected Fragmentation Pattern:
  - Molecular Ion ( $M^+$ ): A prominent peak at  $m/z$  252/254, showing the characteristic ~1:1 isotopic pattern for one bromine atom.
  - Key Fragments: Loss of Br ( $m/z$  173), fragmentation of the cyclohexanone ring (e.g., McLafferty rearrangement if applicable, though less common in cyclic ketones), and fragments corresponding to the bromophenyl cation ( $m/z$  155/157).[\[4\]](#)[\[13\]](#)

## Reactivity and Application in Drug Development

The synthetic value of **4-(4-Bromophenyl)cyclohexanone** lies in its two orthogonal reactive sites: the ketone and the aryl bromide.

### Key Transformations

- Ketone Chemistry: The carbonyl group can undergo a vast array of reactions, including reduction to an alcohol, reductive amination, Wittig reactions, and enolate chemistry.
- Aryl Bromide Chemistry: The C-Br bond is an ideal handle for palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.

### Application Spotlight: Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling enables the formation of a C-C bond between the bromophenyl ring and a variety of organoboron compounds, allowing for the synthesis of complex biaryl structures. This is a cornerstone of modern medicinal chemistry.

Reaction Scheme: **4-(4-Bromophenyl)cyclohexanone** + Arylboronic Acid  $\xrightarrow{[Pd \text{ Catalyst, Base}]}$  4-(Biphenyl-4-yl)cyclohexanone

*Figure 2: The catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.*

## Role as a Precursor in Medicinal Chemistry

4-Arylcyclohexanone scaffolds are prevalent in various classes of bioactive molecules. Notably, the related 4-aryl-4-aminocyclohexanone framework is a key structural motif in the development of potent analgesics and opioid receptor antagonists. [14] A seminal paper by Lednicer et al. in the Journal of Medicinal Chemistry describes the synthesis of m-hydroxyphenyl derivatives of 4-aryl-4-aminocyclohexanones, which exhibit significant narcotic antagonist activity. [14][15] The key step in their synthesis involves the reaction of a Grignard reagent with the  $\alpha$ -aminonitrile of a cyclohexanedione ketal. This highlights the strategic importance of the 4-arylcyclohexanone core, for which our target compound is a direct analogue. By starting with **4-(4-Bromophenyl)cyclohexanone**, medicinal chemists can first use the aryl bromide for Suzuki couplings to introduce diverse aromatic groups and then modify the ketone (e.g., via reductive amination) to access libraries of novel 4-aryl-4-aminocyclohexanones for screening as potential opioid modulators. [1][16]

## Safety and Handling

**4-(4-Bromophenyl)cyclohexanone** should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautions: Avoid breathing dust. Use only in a well-ventilated area. Wash hands thoroughly after handling. Store in a tightly sealed container in a dry, cool place. [5]

## Conclusion

**4-(4-Bromophenyl)cyclohexanone** is a valuable and versatile building block for chemical synthesis. Its robust synthesis via conjugate addition, coupled with the orthogonal reactivity of its ketone and aryl bromide functionalities, makes it an ideal starting material for creating complex molecular architectures. Its direct relevance to scaffolds used in the development of opioid receptor modulators underscores its importance for researchers and professionals in drug discovery. The protocols and data presented in this guide provide a solid foundation for the synthesis, characterization, and strategic application of this key chemical intermediate.

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